

Personal protective equipment for handling 10-Norparvulenone

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Compound of Interest

Compound Name: 10-Norparvulenone

Cat. No.: B2921777

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Essential Safety and Handling Guide for 10-Norparvulenone

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **10-Norparvulenone**. The following procedures are based on best practices for handling fungal metabolites in a laboratory setting.

Chemical Profile:

Property	Value
Formal Name	3,4-dihydro-4,8-dihydroxy-7-(hydroxymethyl)-6-methoxy-1(2H)-naphthalenone
CAS Number	618104-32-8
Molecular Formula	C ₁₂ H ₁₄ O ₅
Source	Fungal Metabolite[1]

Personal Protective Equipment (PPE)

When handling **10-Norparvulenone**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. All work with filamentous fungi should be

conducted in a Laminar Airflow Biosafety Cabinet Type 2.[2] For clinical specimens that may contain pathogenic fungi, Biosafety Level 2 procedures are recommended.[2]

PPE Category	Item	Specification
Hand Protection	Disposable Gloves	Chemical-resistant (e.g., nitrile)
Eye Protection	Safety Goggles or Face Shield	Protects against splashes and airborne particles
Body Protection	Laboratory Coat	To prevent skin and clothing contamination
Respiratory Protection	N95 Mask or Respirator	Recommended when handling the dry, powdered form to prevent inhalation[2][3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **10-Norparvulenone** and the safety of laboratory personnel.

Procedure	Step-by-Step Guidance
Receiving and Storage	1. Upon receipt, inspect the container for any damage or leaks. 2. Store in a cool, dry, and well-ventilated area away from incompatible materials. 3. Keep the container tightly sealed.
Preparation of Solutions	1. All manipulations should be performed in a certified chemical fume hood or a Class II Biosafety Cabinet.[3][4] 2. Use sterile equipment to prevent contamination.[5] 3. Handle the compound in solution whenever possible to minimize the risk of inhaling dust.[3]
General Handling	1. Avoid contact with skin, eyes, and clothing. 2. Do not eat, drink, or smoke in the laboratory. 3. Wash hands thoroughly after handling.

Disposal Plan

All waste materials contaminated with **10-Norparvulenone** must be considered hazardous and disposed of according to institutional and local regulations.

Waste Type	Disposal Procedure
Contaminated Solids	1. Place in a clearly labeled, sealed biohazard bag or container. 2. Methods such as incineration or autoclaving are appropriate for disposal. [6]
Contaminated Liquids	1. Decontaminate with a 1:10 bleach solution or other approved disinfectant for a minimum of 15 minutes. [7] 2. Dispose of in accordance with institutional guidelines for chemical waste.
Sharps	1. Place all contaminated sharps (e.g., pipette tips, needles) in a designated, puncture-resistant sharps container.

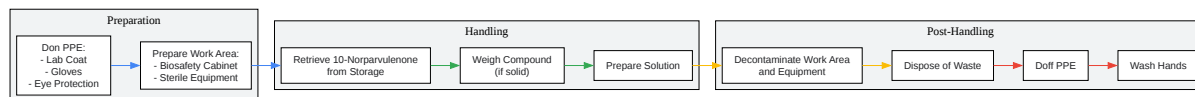
Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	1. Evacuate the area. 2. Wear appropriate PPE. 3. Cover the spill with an absorbent material. 4. Decontaminate the area with a 1% sodium hypochlorite solution, allowing at least 15 minutes of contact time. ^[2] 5. Collect all contaminated materials in a sealed biohazard container for proper disposal.

Visualized Workflow for Safe Handling

The following diagram illustrates the standard operational workflow for safely handling **10-Norparvulenone** in a laboratory setting.



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Caption: Standard workflow for the safe handling of **10-Norparvulenone**.

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